

Documented Biological Activities of Isorhapontin

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Compound Focus: Isorhapontin

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The table below summarizes the quantitatively studied biological activities of **Isorhapontin** from recent scientific literature.

Biological Activity	Experimental Model/Assay	Key Quantitative Findings	Proposed Mechanism of Action	Citation
Insecticidal Activity	<i>In vitro</i> acetylcholinesterase (AChE) inhibition assay	IC ₅₀ = 12.6 μM (competitive inhibition)	Binds to the active site of AChE, preventing neurotransmitter breakdown [1].	[1]
Antifungal Defense	<i>In vitro</i> fungal growth inhibition assay; Norway spruce	Extracts from STS-overexpressing spruce (high in tetrahydroxystilbenes like Isorhapontin) significantly inhibited fungal growth [2].	Part of a constitutive and inducible defense mechanism in plants; specific molecular mechanism not detailed [2].	[2]

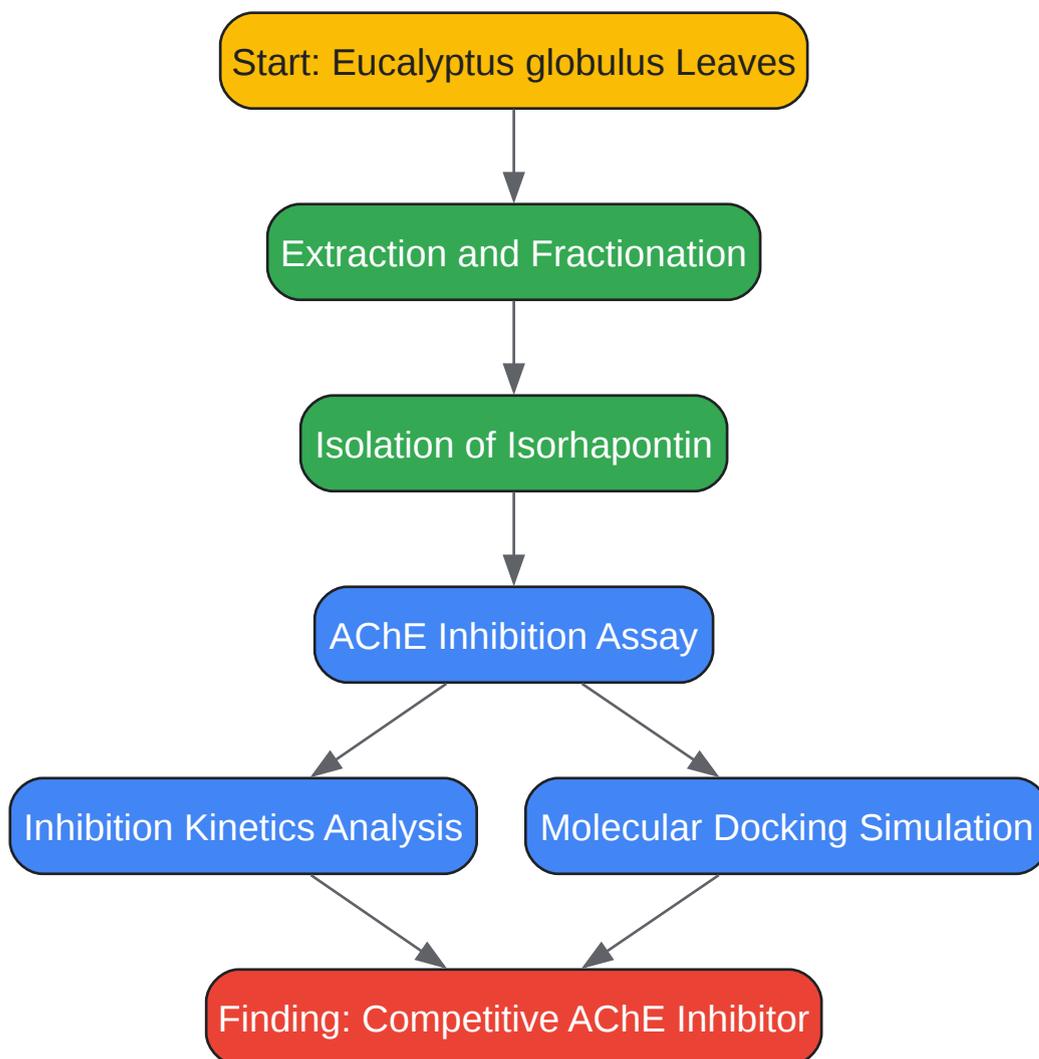
Biological Activity	Experimental Model/Assay	Key Quantitative Findings	Proposed Mechanism of Action	Citation
Natural Abundance & Variation	GC-MS/FID analysis of Norway spruce bark	Content varies widely: 70-110 mg/g dry weight in fresh inner bark; 1-22 mg/g in industrial bark, depending on season [3].	Biosynthesis in plants is influenced by provenance, season, and environmental stress [3] [4] [5].	[3]

Detailed Experimental Protocol for Key Finding

The most detailed mechanistic and quantitative data for **Isorhapontin** currently available is for its insecticidal activity via acetylcholinesterase (AChE) inhibition. Here is the methodology from that study [1]:

- **1. Compound Isolation:** **Isorhapontin** was isolated from the ethyl acetate fraction of an *Eucalyptus globulus* leaf extract. The fractionation used solvent-solvent partitioning, followed by chromatography on an open silica gel column.
- **2. Acetylcholinesterase (AChE) Inhibition Assay:**
 - **Reagents:** Acetylcholinesterase (from Electric eel), acetylthiocholine iodide (substrate), and 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB, chromogenic agent).
 - **Procedure:** The test compound (**Isorhapontin**) was incubated with AChE and DTNB. The reaction was initiated by adding the substrate, acetylthiocholine iodide. The enzymatic hydrolysis of the substrate produces thiocholine, which reacts with DTNB to form a yellow-colored 5-thio-2-nitrobenzoic acid anion.
 - **Measurement & Analysis:** The rate of this reaction, measured by the increase in absorbance at 412 nm, is proportional to the AChE activity. The IC₅₀ value (concentration required to inhibit 50% of enzyme activity) was calculated from dose-response curves.
- **3. Inhibition Kinetics:** The mode of inhibition (competitive) was determined using double-reciprocal (Lineweaver-Burk) plots, where the substrate concentration was varied in the presence of different fixed concentrations of **Isorhapontin**.
- **4. Molecular Docking:** To predict the binding interaction, a molecular docking simulation was performed, positioning **Isorhapontin** into the active site gorge of AChE.

This experimental workflow illustrates the process from natural product isolation to mechanistic studies, as shown in the following diagram:



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Research Status and Further Directions

The current evidence for **Isorhapontin**'s bioactivity is promising but preliminary. The direct, quantitative data primarily covers insecticidal and antifungal effects. Research also frequently notes that stilbenes, as a class, are associated with antioxidant, anti-inflammatory, and potential anticancer activities [6] [5], but specific quantitative data for **Isorhapontin** in these areas is not provided in the search results.

To build a more complete comparison guide, you may need to:

- **Consult Specialized Databases:** Deepen your search in pharmacological and natural product databases for older or more niche studies on **Isorhapontin**.

- **Explore Broader Stilbene Literature:** Investigate the bioactivity of structurally similar stilbenes (e.g., resveratrol, piceatannol). This can provide supportive context and hypotheses for **Isorhapontin's** potential activities, though direct extrapolation is not possible.
- **Monitor Latest Publications:** This is an active field of research. New findings concerning **Isorhapontin's** effects in mammalian systems or its molecular targets are likely to emerge.

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